

# Furan-3-ylethynyltrimethylsilane molecular weight and formula

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## Compound of Interest

Compound Name: Furan-3-ylethynyltrimethylsilane

Cat. No.: B1316097

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## Technical Data Sheet: Furan-3-ylethynyltrimethylsilane

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This document provides key technical data for **Furan-3-ylethynyltrimethylsilane**, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identity and Properties

**Furan-3-ylethynyltrimethylsilane** is a heterocyclic organic compound.<sup>[1]</sup> It is also known by the alternate name (3-Furylethynyl)trimethylsilane.<sup>[2]</sup> This compound is utilized as a building block in various chemical syntheses.

A summary of its core chemical properties is provided in the table below.

Identifier	Value	Source
Molecular Formula	C9H12OSi	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	164.28 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	465521-19-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Empirical Formula (Hill Notation)	C9H12OSi	<a href="#">[6]</a> <a href="#">[7]</a>
InChI Key	YTKPUDNQUBDSHF-UHFFFAOYSA-N	<a href="#">[7]</a>
SMILES String	C--INVALID-LINK--(C)C#Cc1ccoc1	<a href="#">[7]</a>

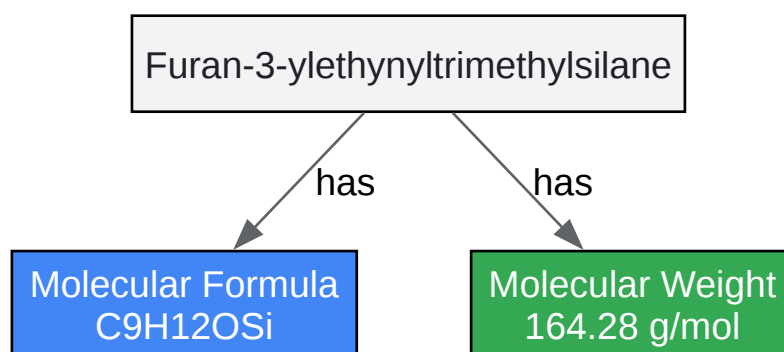
## Physical and Chemical Data

Detailed physical properties are essential for experimental design and application.

Property	Value	Conditions
Appearance	Liquid	Standard
Density	0.906 g/mL	at 25 °C (lit.) <a href="#">[7]</a>
Boiling Point	184-186 °C	(lit.) <a href="#">[7]</a>
Refractive Index	n <sub>20/D</sub> 1.4910	(lit.) <a href="#">[7]</a>
Flash Point	65 °C (149.0 °F)	<a href="#">[7]</a>

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular properties.



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Caption: Relationship between chemical name and its core properties.

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## References

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- To cite this document: BenchChem. [Furan-3-ylethynyltrimethylsilane molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1316097#furan-3-ylethynyltrimethylsilane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1316097#furan-3-ylethynyltrimethylsilane-molecular-weight-and-formula)

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